

# Personal protective equipment for handling Poricoic Acid B

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## Compound of Interest

Compound Name: *Poricoic Acid B*

Cat. No.: *B15594433*

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## Essential Safety and Handling Guide for Poricoic Acid B

This guide provides crucial safety and logistical information for the handling and disposal of **Poricoic Acid B**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring laboratory safety.

## Quantitative Data Summary

While specific toxicological data such as LD50 and Permissible Exposure Limits (PEL) for **Poricoic Acid B** are not readily available, the following data provides insight into its chemical and biological properties.

Parameter	Value	Source
Molecular Formula	C <sub>30</sub> H <sub>44</sub> O <sub>5</sub>	[1]
Molecular Weight	484.67 g/mol	[1]
Appearance	White to light yellow solid	[2][3]
Solubility in DMSO	250 mg/mL (515.81 mM) (ultrasonication may be needed)	[1]
IC50 (HL-60 cells)	> 100 µM	[2][3]
GI50 (HL-60 cells)	39.3 nM (for a related compound, Poricoic Acid G)	[4][5]
Storage Temperature	Long-term: -20°C; Short-term: 2-8°C. Protect from light.	[6]
In Solvent Storage	-80°C for up to 6 months; -20°C for up to 1 month. Protect from light.	[2]

## Personal Protective Equipment (PPE) and Handling Protocol

A Material Safety Data Sheet (MSDS) for a similar compound, **Poricoic Acid BM**, recommends the following personal protective equipment.[6] Adherence to these guidelines is critical to minimize exposure and ensure safety.

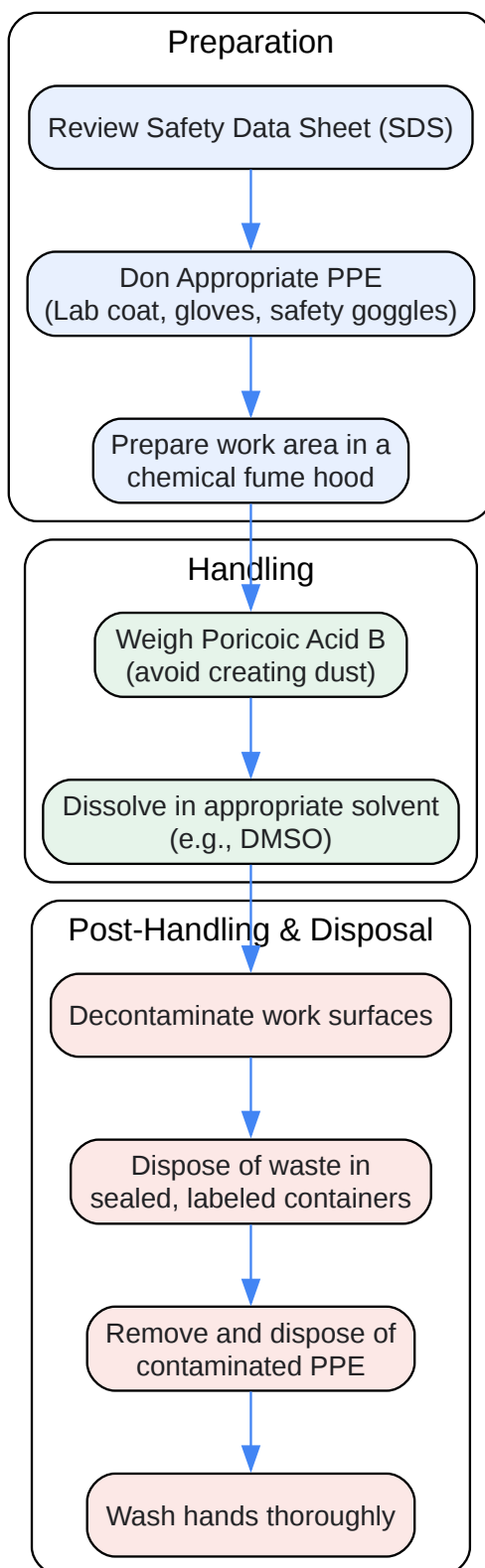
### Recommended Personal Protective Equipment (PPE)

- **Respiratory Protection:** For work that may generate dust or aerosols, a full-face particle respirator is recommended.[6] Always work in a well-ventilated area, preferably within a chemical fume hood.
- **Eye Protection:** Chemical safety goggles or glasses that meet NIOSH (US) or EN 166 (EU) standards are mandatory.[6]

- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, should be worn.[7]  
[8] Gloves must be inspected before use and disposed of properly after handling the compound.[6]
- Skin and Body Protection: A lab coat is required. For procedures with a higher risk of splashing, additional protective clothing may be necessary.[6]

## Standard Operating Procedure (SOP) for Handling Poricoic Acid B

The following workflow outlines the standard procedure for safely handling **Poricoic Acid B** in a laboratory setting.



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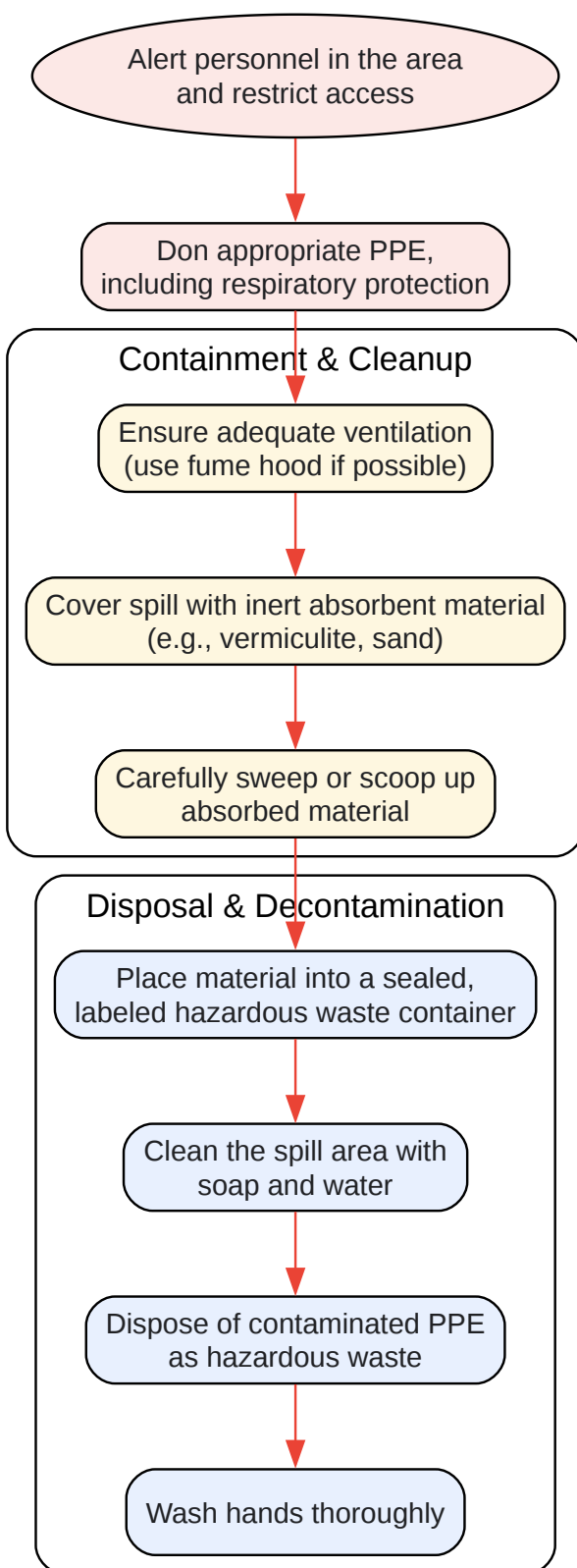
Standard Operating Procedure for Handling **Poricoic Acid B**.

## Emergency Procedures: Spill and Disposal Plan

In the event of a spill, immediate and appropriate action is necessary to prevent chemical exposure and environmental contamination.

### Poricoic Acid B Spill Cleanup Protocol

The following workflow provides a step-by-step guide for responding to a **Poricoic Acid B** spill.



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Workflow for **Poricoic Acid B** Spill Cleanup.

## Disposal

All waste materials contaminated with **Poricoic Acid B**, including absorbent materials from spills, contaminated PPE, and empty containers, must be disposed of as hazardous waste.[9] [10] Place waste in a suitable, sealed, and clearly labeled container for disposal according to your institution's and local regulations.[6] Do not dispose of **Poricoic Acid B** down the drain.[6]

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